

Docosane CAS number 629-97-0 information

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Compound of Interest

Compound Name: Docosane

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An In-depth Technical Guide to **Docosane** (CAS 629-97-0)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Docosane, with the CAS Registry Number 629-97-0, is a straight-chain saturated hydrocarbon consisting of 22 carbon atoms.^{[1][2]} As a member of the n-alkane series, its chemical formula is $C_{22}H_{46}$.^{[2][3]} This long-chain alkane is a waxy, colorless crystalline solid at room temperature and is practically insoluble in water but soluble in organic solvents like alcohol and ether.^{[1][4]} ^[5] **Docosane** is found naturally as a plant metabolite and is present in the essential oils of various plants.^{[1][6]} In the pharmaceutical and research sectors, it serves multiple roles, including as a phase-change material (PCM) for thermal energy storage, a component in cosmetic formulations, a calibration standard for analytical instrumentation, and a starting material in organic synthesis.^{[1][4][7]} Some studies have also pointed to its potential antibacterial and antioxidant activities.^{[8][9]} This guide provides a comprehensive overview of its chemical and physical properties, experimental protocols, and safety information.

Physicochemical Properties

The fundamental physical and chemical characteristics of **docosane** are summarized below. This data is critical for its application in various experimental and industrial settings.

Property	Value	Reference(s)
Molecular Formula	C ₂₂ H ₄₆	[2][3]
Molecular Weight	310.60 g/mol	[2][3][10]
Appearance	White crystalline solid	[1][11][12]
Odor	Odorless / Characteristic	[4][13]
Melting Point	42-45 °C	[1][10]
Boiling Point	369 °C at 760 mmHg	[1][10][14]
Density	0.778 g/mL at 25 °C	[1][10]
Vapor Pressure	1.28 x 10 ⁻⁶ mm Hg at 25 °C	[4]
Flash Point	113 °C (closed cup)	[4][10][15]
Water Solubility	Insoluble	[1][4]
Refractive Index	1.4455 at 20 °C	[4]
InChI Key	HOWGUJZVBDQJKV- UHFFFAOYSA-N	[2][10][15]
Canonical SMILES	CCCCCCCCCCCCCCCCCCC CCC	[10][15][16]

Spectroscopic Data

Spectroscopic data is essential for the structural confirmation and purity assessment of **docosane**.

Spectrum Type	Data (Solvent: CDCl ₃)	Reference(s)
¹ H NMR	Shifts (ppm): 1.26 (multiplet), 0.88 (triplet)	[4]
¹³ C NMR	Shifts (ppm): 32.02, 29.79, 29.46, 22.76, 14.13	[4]
IR	Spectra available via FTIR (Melt) and ATR-IR.	[4]
Mass Spec	Electron ionization mass spectrum available through NIST.	[2]

Applications in Research and Drug Development

Docosane's unique properties make it a valuable material in several high-tech applications:

- **Phase-Change Materials (PCMs):** With its high latent heat of fusion, **docosane** is utilized in thermal energy storage systems, which can be applied to maintain stable temperatures in medical devices and shipping containers for sensitive biologics.[7]
- **Organic Synthesis:** It serves as a precursor or building block in the synthesis of more complex organic molecules.[1][4]
- **Analytical Standard:** Due to its high purity and stability, **docosane** is used as a calibration standard in techniques like Gas Chromatography (GC) for the analysis of petroleum products and other complex mixtures.[10]
- **Cosmetics and Perfumery:** It is employed as a perfuming and conditioning agent in various cosmetic products.[1]
- **Biological Research:** **Docosane** has been identified as a bioactive compound in some plant extracts, exhibiting antibacterial and antioxidant properties, making it a subject of interest in phytomedicine research.[8][9][17] It has also been used to investigate commercially available waxes as diffraction intensity standards in macromolecular crystallography.[1]

Experimental Protocols

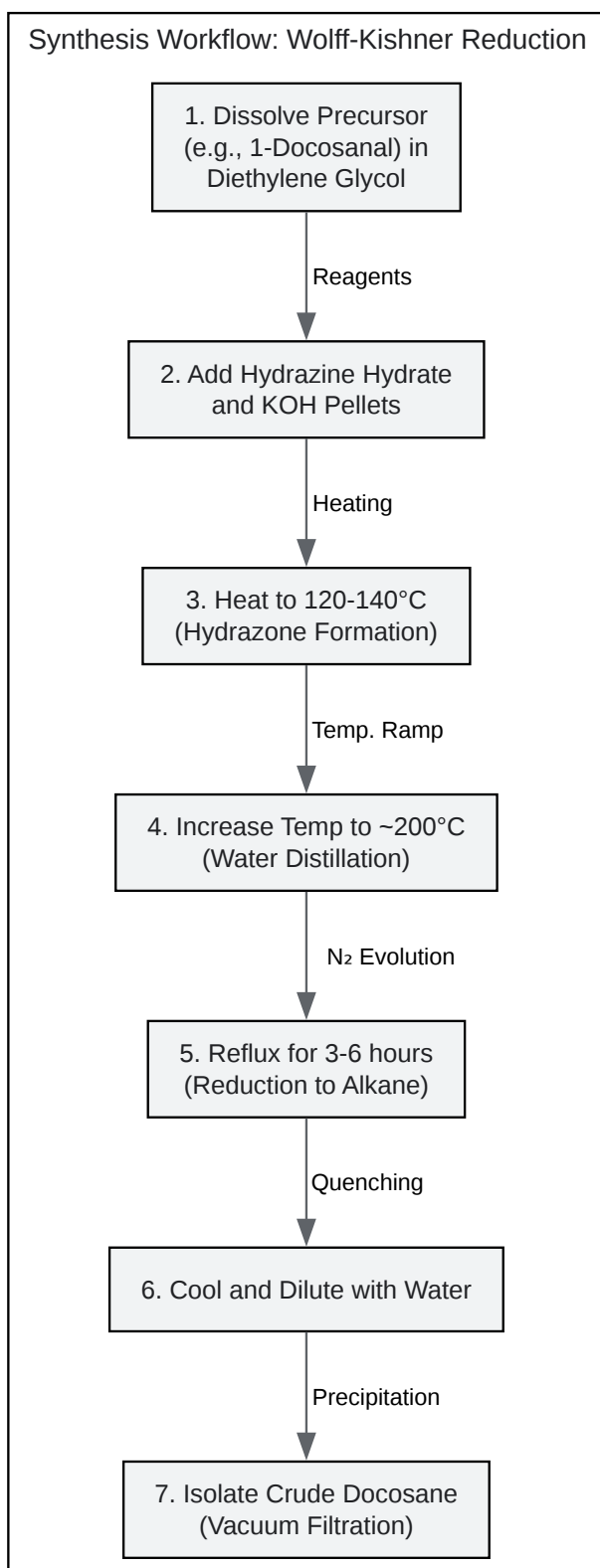
Detailed methodologies for the synthesis, purification, and analysis of **docosane** are crucial for obtaining high-purity material suitable for research and pharmaceutical applications.

Synthesis of Docosane via Wolff-Kishner Reduction

The Wolff-Kishner reduction is a reliable method for converting a carbonyl group to a methylene group, providing a high-yield pathway for synthesizing long-chain alkanes. This protocol is adapted from established methods for similar molecules.[\[18\]](#)

Protocol:

- **Hydrazone Formation:** In a round-bottom flask equipped with a reflux condenser, dissolve 1-docosanal (or a suitable ketone precursor) in diethylene glycol. Add hydrazine hydrate in a slight molar excess.
- **Initial Reaction:** Add potassium hydroxide (KOH) pellets to the mixture, which acts as a catalyst. Heat the mixture to approximately 120-140 °C for 1-2 hours to facilitate the formation of the hydrazone intermediate.
- **Reduction Step:** Increase the temperature of the reaction mixture to around 200 °C. This can be achieved by removing the reflux condenser to allow for the distillation of water and excess hydrazine.
- **Completion:** Once the temperature stabilizes near 200 °C, re-attach the condenser and maintain the reflux for 3-6 hours. Nitrogen gas will evolve as the hydrazone is reduced to **docosane**.[\[18\]](#)
- **Work-up and Isolation:** Cool the reaction mixture to room temperature and dilute it with cold water. The solid **docosane** product will precipitate out of the solution.
- **Collection:** Collect the solid product by vacuum filtration. Wash the solid thoroughly with water until the filtrate is neutral, then air dry to yield crude **docosane**.



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Caption: Workflow for the synthesis of **docosane**.

Purification of Docosane

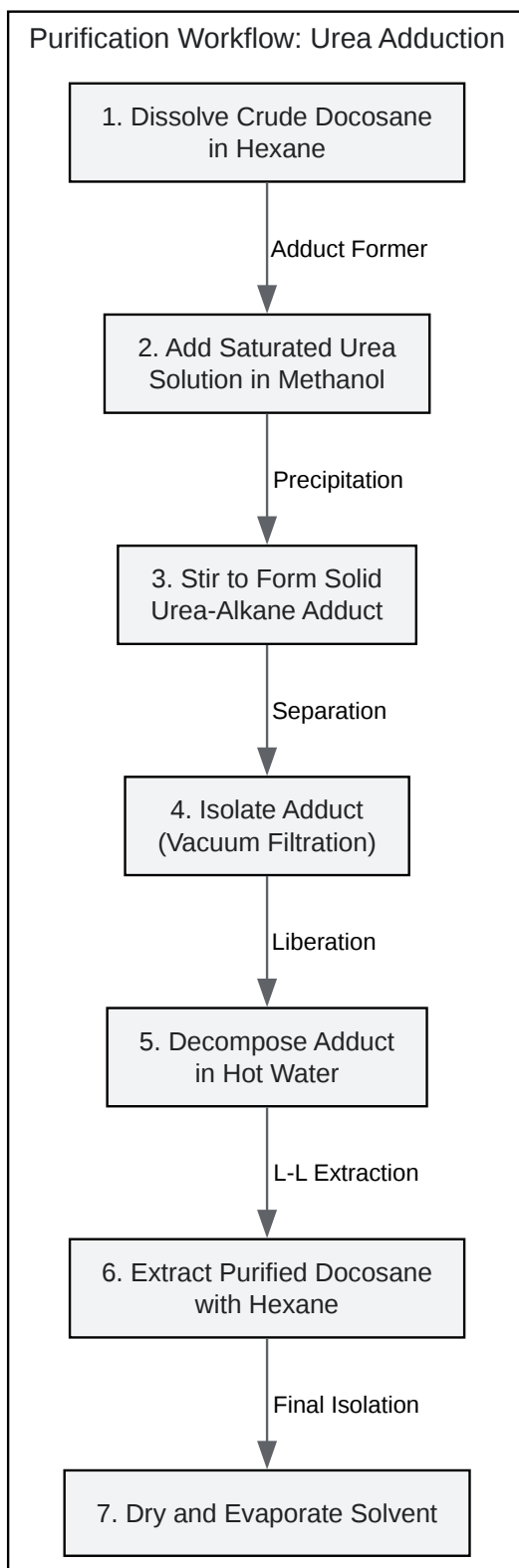
Achieving high purity is essential for most applications. Recrystallization is a standard method, and for removing structurally similar impurities, urea adduction is highly effective.

5.2.1 Recrystallization Protocol

- **Dissolution:** Dissolve the crude **docosane** in a minimum amount of a hot solvent, such as ethanol or ether.[\[1\]](#)
- **Cooling:** Slowly cool the solution to allow for the formation of well-defined crystals. Cooling in an ice bath can maximize the yield.
- **Filtration:** Collect the purified crystals by vacuum filtration.
- **Washing:** Wash the crystals with a small amount of cold solvent to remove any remaining impurities.
- **Drying:** Dry the crystals under a vacuum to remove all traces of the solvent.

5.2.2 Urea Adduction Protocol This technique is particularly useful for separating n-alkanes from branched or cyclic impurities.[\[18\]](#)

- **Dissolution:** Dissolve the crude **docosane** in a non-polar solvent like hexane.
- **Adduct Formation:** In a separate flask, prepare a saturated solution of urea in methanol. Add the urea solution to the **docosane** solution and stir vigorously at room temperature. A solid precipitate, the urea-**docosane** adduct, will form.[\[18\]](#)
- **Isolation:** Collect the solid adduct by vacuum filtration and wash it with cold hexane.
- **Decomposition:** To recover the purified **docosane**, decompose the adduct by adding it to hot water and stirring until the solid dissolves and the alkane separates as an organic layer.[\[18\]](#)
- **Final Extraction:** Extract the **docosane** with a non-polar solvent (e.g., hexane), wash the organic layer with water, dry it over anhydrous sodium sulfate, and evaporate the solvent.



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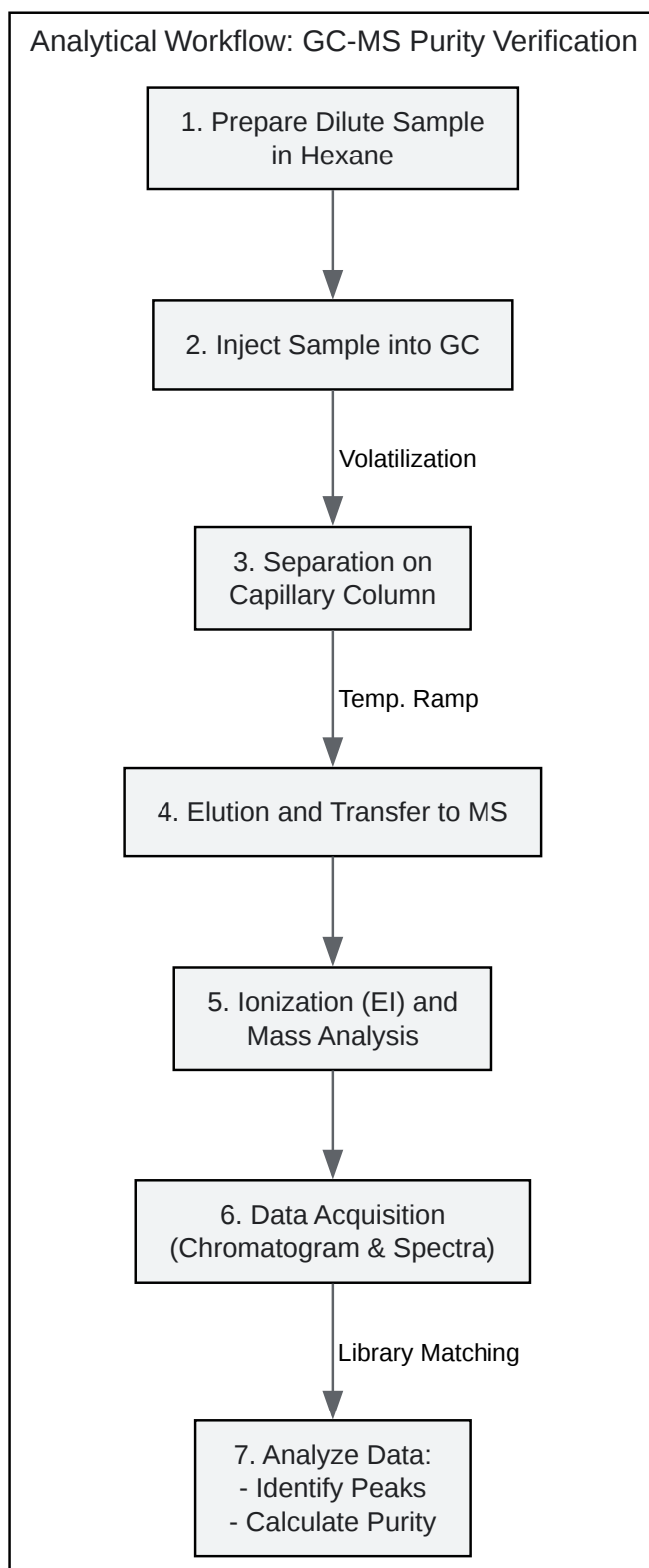
Caption: Logical workflow for purification via urea adduction.

Analytical Method: Purity Assessment by GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is the definitive method for assessing the purity of volatile and semi-volatile compounds like **docosane**.^{[18][19]}

Protocol:

- Sample Preparation: Prepare a dilute solution of the purified **docosane** (e.g., 1 mg/mL) in a high-purity solvent such as hexane.^[18]
- Internal Standard: If quantitative analysis is required, add a known concentration of an internal standard (e.g., isopropyl palmitate).^[19]
- GC Conditions:
 - Injector: Split/splitless injector, typically at 250-300 °C.
 - Column: A high-polarity capillary column is suitable, such as a (88% cyanopropyl)aryl-polysiloxane stationary phase.^[19]
 - Oven Program: Start at a low temperature (e.g., 100 °C), hold for 1-2 minutes, then ramp at a controlled rate (e.g., 10-20 °C/min) to a final temperature of around 300-320 °C.
 - Carrier Gas: Helium or Hydrogen at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from a low m/z (e.g., 40) to a high m/z (e.g., 400) to capture the molecular ion and characteristic fragmentation patterns.
- Data Analysis: Analyze the resulting chromatogram to determine the retention time and integrate the peak area. The mass spectrum of the peak should be compared against a reference library (e.g., NIST) to confirm the identity of **docosane**. Purity is calculated based on the relative peak area.



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Caption: Standard workflow for purity verification using GC-MS.

Safety and Handling

According to available safety data sheets, **docosane** is not classified as a hazardous substance.[3][11] However, standard laboratory safety practices should always be observed.

- General Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols.[3] Use in a well-ventilated area.
- Personal Protective Equipment (PPE): Safety glasses, gloves, and a lab coat are recommended.[15][20] For operations that generate dust, a dust mask (e.g., N95) should be used.[15]
- Stability and Reactivity: **Docosane** is stable under recommended storage conditions.[3][4] It is a combustible solid and incompatible with strong oxidizing agents like nitric acid, which may cause charring or ignition.[1][21]
- Fire Fighting: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish fires.[3]
- Storage: Store in a cool, dry place below +30°C in a tightly closed container.[14]

Conclusion

Docosane (CAS 629-97-0) is a versatile long-chain alkane with well-defined physicochemical properties. Its applications in research and industry are diverse, ranging from use as a phase-change material to a key component in organic synthesis and analytical standards. The successful application of **docosane** is dependent on the ability to synthesize and purify it to a high degree, which can be achieved through established organic chemistry protocols such as Wolff-Kishner reduction and urea adduction. Purity verification using robust analytical techniques like GC-MS is a critical final step. While generally considered safe, proper handling and storage are necessary to ensure its effective and safe use in a laboratory or industrial setting.

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